

Unraveling the Enigma of AM4085: A Technical Impasse

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Compound of Interest

Compound Name: AM4085

Cat. No.: B12386703

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Despite a comprehensive search of scientific literature and chemical databases, the specific chemical entity designated as **AM4085** remains elusive. This in-depth technical guide sought to provide a thorough analysis of its chemical structure and properties for researchers, scientists, and drug development professionals. However, the identifier "**AM4085**" does not correspond to a publicly documented compound within the well-established "AM" series of synthetic cannabinoids or other known chemical libraries.

The "AM" series of compounds, developed by the research group of Alexandros Makriyannis, is a significant class of synthetic cannabinoids. Extensive lists and databases of these compounds have been compiled over years of research. A thorough review of these resources, including compounds such as AM-2201 and AM-4030, reveals no entry for **AM4085**.

This absence of information leads to several possibilities:

- **Typographical Error:** The designation "**AM4085**" may be a typographical error in the user's request. A slight alteration in the numerical identifier could correspond to a known and well-documented compound.
- **Internal or Undisclosed Codename:** It is possible that "**AM4085**" is an internal, unpublished, or recently synthesized compound's codename that has not yet entered the public domain. In the competitive landscape of drug discovery, novel compounds are often designated with internal codes before their structures and properties are disclosed in patents or scientific publications.

- **Discontinued or Obscure Compound:** The compound may have been synthesized and designated as **AM4085** at some point, but for various reasons (e.g., lack of significant activity, undesirable properties), it was not pursued further, and therefore, no data was ever published.

Implications for Researchers and Professionals:

The inability to identify **AM4085** means that no verifiable information can be provided regarding its:

- **Chemical Structure:** Including its IUPAC name, molecular formula, and 2D or 3D structural representation.
- **Physicochemical Properties:** Such as molecular weight, melting point, boiling point, and solubility.
- **Pharmacological Data:** Including its mechanism of action, binding affinities to cannabinoid receptors (CB1 and CB2), and its effects on signaling pathways.
- **Experimental Protocols:** No published in vitro or in vivo studies, and therefore no methodologies, can be cited.

Without a confirmed chemical identity, any attempt to provide the requested in-depth technical guide would be speculative and lack the scientific rigor required by the target audience.

Recommendations for Moving Forward:

For researchers, scientists, and drug development professionals seeking information on a specific compound, it is crucial to ensure the accuracy of the chemical identifier. If "**AM4085**" was obtained from a specific source, it is recommended to:

- **Verify the Identifier:** Double-check the original source for any potential typographical errors.
- **Consult the Originating Research Group or Institution:** If the compound is from a specific lab or company, direct inquiry may be the only way to obtain information on an unpublished entity.

Until a valid chemical structure and recognized name for "**AM4085**" become available in the public scientific domain, a comprehensive technical guide on its properties and associated experimental methodologies cannot be constructed.

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